

Introduction: The Emerging Importance of 3,3-Disubstituted Thietane Dioxides

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Compound of Interest

Compound Name: 3-Hydroxythietane 1,1-dioxide

CAS No.: 22524-35-2

Cat. No.: B1581002

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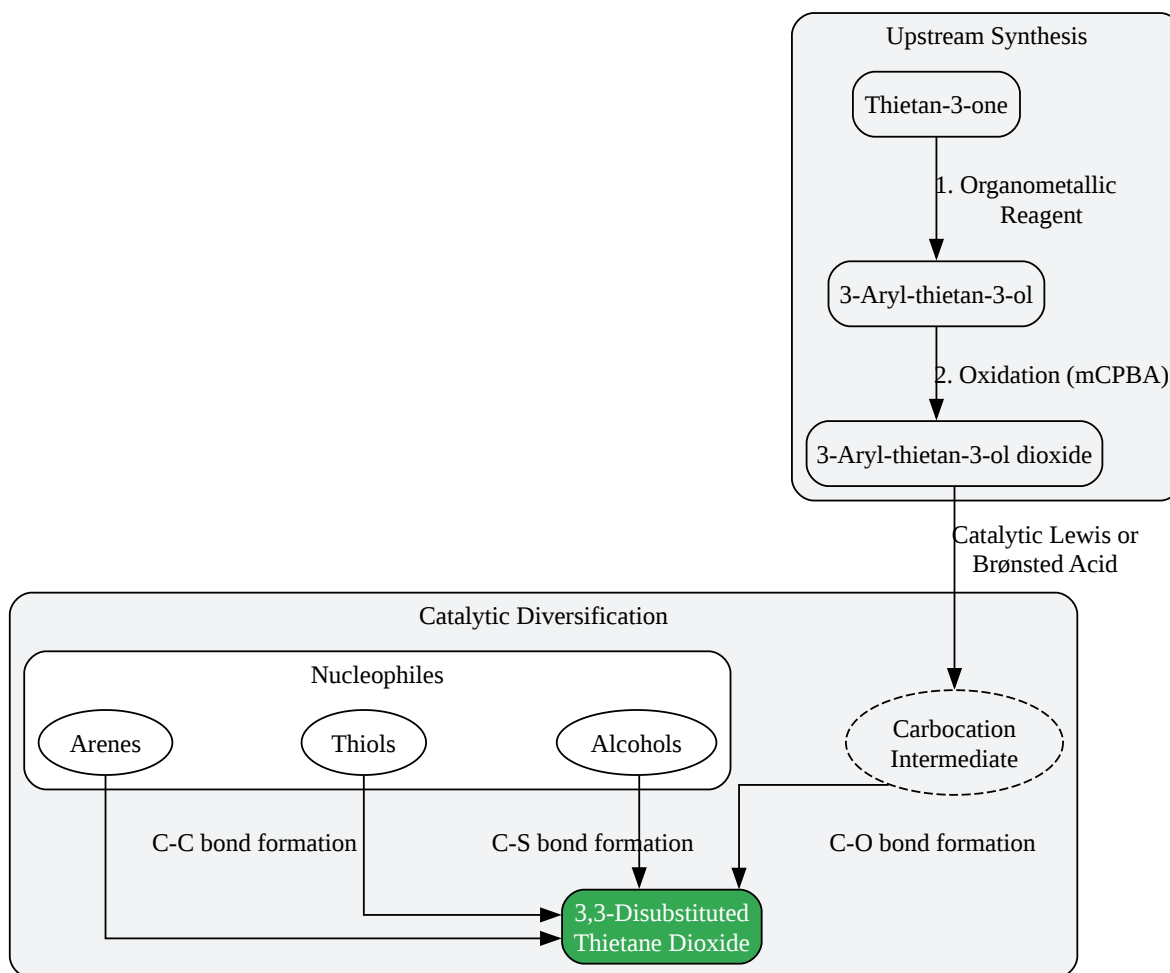
Four-membered heterocycles are increasingly recognized as valuable motifs in medicinal chemistry, offering unique three-dimensional structures and favorable physicochemical properties.^{[1][2][3][4][5][6][7][8]} While oxetanes and azetidines have been extensively studied, thietanes and their oxidized forms, particularly thietane dioxides, remain a relatively underexplored class of compounds.^{[1][2][3][4]} Thietane dioxides are stable to further oxidation and have appeared in biologically active compounds with applications in both medicine and agriculture.^{[1][3][4]} For instance, a PI3K-Alpha inhibitor containing a thietane dioxide moiety has been reported as a potential cancer therapeutic.^[1]

This guide details a recently developed divergent strategy for the synthesis of 3,3-disubstituted thietane dioxides, which starts from the readily available precursor, thietan-3-one.^{[1][3][4]} This approach relies on the catalytic generation of a carbocation on the four-membered ring, which can then be intercepted by a variety of nucleophiles to afford a diverse range of products.^{[1][2][3][4][5][6][7]} The use of catalytic Lewis or Brønsted acids allows for the direct coupling of benzylic tertiary alcohols of thietane dioxides with arenes, thiols, and alcohols, thus forming C-C, C-S, and C-O bonds on the intact four-membered ring.^{[1][3][4]}

Overall Synthetic Strategy

The synthetic route begins with the conversion of thietan-3-one to 3-aryl-thietan-3-ol dioxides. This is achieved through a two-step process: nucleophilic addition of an organometallic reagent (e.g., Grignard or organolithium) to the ketone, followed by oxidation of the resulting thietan-3-ol to the corresponding thietane dioxide using an oxidizing agent like m-chloroperoxybenzoic acid (mCPBA).^[1] These 3-aryl-thietan-3-ol dioxides serve as the key precursors for the subsequent catalytic diversification.

The core of this methodology is the selective activation of the tertiary benzylic alcohol on the thietane dioxide ring using a suitable catalyst. This generates a carbocation intermediate that can then react with various nucleophiles. The choice of catalyst is crucial and depends on the nature of the nucleophile.



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